

An In-depth Technical Guide to the Physical Properties of 2,8-Nonanedione

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Compound of Interest

Compound Name: 2,8-Nonanedione

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2,8-Nonanedione**. The information is presented in a structured format to facilitate easy access and comparison for research and development purposes. Detailed experimental protocols for determining these properties are also included to ensure accurate and reproducible results in a laboratory setting.

Physical Properties of 2,8-Nonanedione

2,8-Nonanedione is a diketone with the chemical formula $C_9H_{16}O_2$.^{[1][2][3]} Understanding its physical properties is crucial for its application in various chemical syntheses and research contexts.

Property	Value	Source
Molecular Weight	156.22 g/mol	[1][2]
Boiling Point	398.2 K (125.05 °C) at 0.017 bar	[2]
Melting Point	-18 °C (estimate)	[4]
Density	0.9352 g/cm ³ (estimate)	[4]
Molecular Formula	C ₉ H ₁₆ O ₂	[1][2][3]
CAS Number	30502-73-9	[1][2][3]
IUPAC Name	nonane-2,8-dione	[1]

Experimental Protocols

The following sections detail the standard laboratory procedures for determining the key physical properties of a chemical substance like **2,8-Nonanedione**.

1. Determination of Melting Point

The melting point is a critical indicator of a substance's purity.[5][6] Pure crystalline solids typically exhibit a sharp melting point, while impurities will lower and broaden the melting range. [5][6]

- Apparatus: Melting point apparatus (e.g., Mel-Temp or Thiele tube), capillary tubes, thermometer, mortar and pestle.[5][7][8]
- Procedure (Capillary Method):
 - Ensure the sample of **2,8-Nonanedione** is dry and finely powdered.[7]
 - Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm. [9]
 - Place the capillary tube into the heating block of the melting point apparatus.[7][9]

- Heat the sample rapidly to about 15-20°C below the expected melting point, then reduce the heating rate to 1-2°C per minute.[9]
- Record the temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid. This range is the melting point.[5]
- For accuracy, perform at least two measurements.[5]

2. Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[10]

- Apparatus: Distillation apparatus or a micro-boiling point apparatus (e.g., Thiele tube), heat source, thermometer.[11][12][13]
- Procedure (Micro-Boiling Point Method):
 - Place a few milliliters of **2,8-Nonanedione** into a small test tube.
 - Invert a sealed capillary tube and place it inside the test tube with the open end submerged in the liquid.[14]
 - Attach the test tube to a thermometer and immerse it in a heating bath (e.g., Thiele tube filled with mineral oil).[12]
 - Heat the bath gently. A stream of bubbles will emerge from the capillary tube as the air inside expands.[12]
 - Continue heating until a rapid and continuous stream of bubbles is observed, indicating the liquid is boiling.[12]
 - Remove the heat source and allow the apparatus to cool slowly.
 - The temperature at which the liquid is drawn back into the capillary tube is the boiling point.[12] Record the atmospheric pressure as the boiling point is pressure-dependent.[10]

3. Determination of Density

Density is the mass of a substance per unit volume.[15][16]

- Apparatus: Graduated cylinder or pycnometer, electronic balance.[15][17]
- Procedure:
 - Measure the mass of a clean, dry graduated cylinder.[17]
 - Add a known volume of **2,8-Nonanedione** to the graduated cylinder and record the volume accurately, reading from the bottom of the meniscus.[15][17]
 - Measure the combined mass of the graduated cylinder and the liquid.[17]
 - Subtract the mass of the empty cylinder to find the mass of the liquid.[17]
 - Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$. [15][16]
 - For higher accuracy, a pycnometer can be used, which is a flask with a specific volume.

4. Determination of Solubility

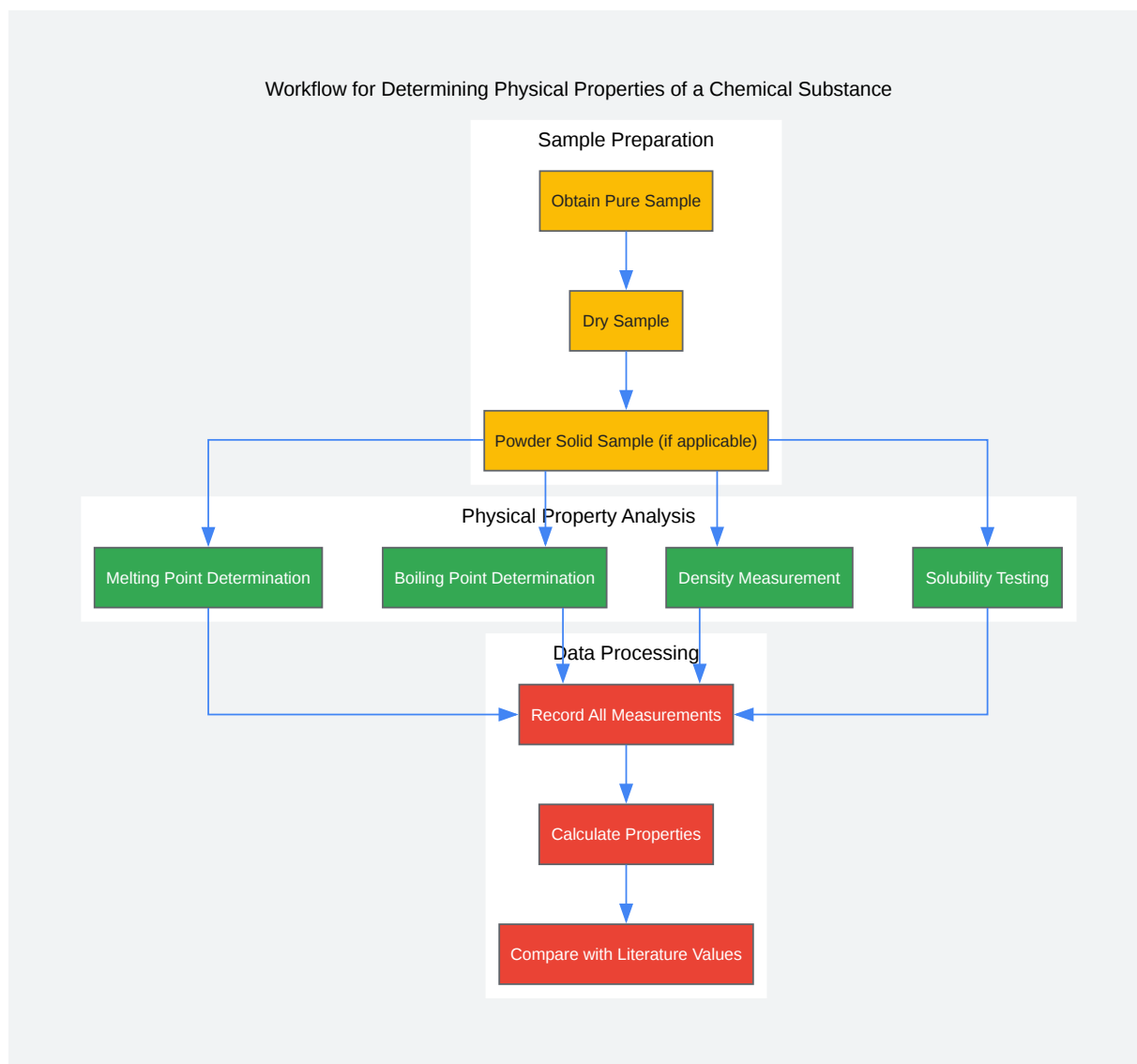
Solubility is the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature.[18]

- Apparatus: Test tubes, balance, thermometer, spatula, graduated cylinder, water bath.[18][19]
- Procedure:
 - Measure a specific volume of the desired solvent (e.g., water, ethanol) into a test tube.[18]
 - Record the initial temperature of the solvent.[18]
 - Add a small, pre-weighed amount of **2,8-Nonanedione** to the solvent.[18]
 - Stir or shake the mixture to facilitate dissolution.[18]
 - Continue adding small, known amounts of the solute until it no longer dissolves, and a saturated solution is formed.[20]

- The total mass of the solute that dissolved in the solvent at that temperature represents its solubility.
- This procedure can be repeated at different temperatures to create a solubility curve.[19]

Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of a chemical compound.



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Caption: A flowchart illustrating the key stages in the experimental determination of physical properties for a chemical substance.

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